

Probetaenone I: A Technical Guide to Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *probetaenone I*

Cat. No.: *B1255973*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Probetaenone I** is a research compound, and publicly available data on its chemical properties and stability is limited. This guide summarizes the available information and provides generalized, best-practice experimental protocols based on international guidelines for the characterization and stability testing of chemical substances.

Core Chemical Properties of Probetaenone I

Probetaenone I is recognized as a biosynthetic intermediate of the phytotoxin betaenone B, produced by the fungus *Pleospora betae*[1]. Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₆ O ₂	[1]
Formula Weight	320.5 g/mol	[1]
CAS Number	115473-44-4	[1]
Appearance	Solid	[1]
Purity	>95%	
Storage	-20°C	
SMILES	OCCC([C@@]1([C@]2([H])-- INVALID-LINK-- C">C@@([H])C=C([C@]1([H]) --INVALID-LINK--CC)C)C)=O	
InChI Key	CWVNYXDUEQFYMM- YDGZXZOGSA-N	

Stability Assessment of Probetaenone I

A comprehensive stability testing program is crucial to understand how the quality of a substance varies over time under the influence of environmental factors such as temperature, humidity, and light. The following sections outline a detailed, hypothetical experimental protocol for assessing the stability of **probetaenone I**, based on the International Council for Harmonisation (ICH) guidelines.

Experimental Protocol: Long-Term and Accelerated Stability Studies

This protocol is designed to establish a re-test period and determine appropriate storage conditions for **probetaenone I**.

Objective: To evaluate the thermal and humidity stability of **probetaenone I** over time.

Materials:

- **Probetaenone I** (solid, >95% purity)
- Container closure system identical to or simulating the proposed storage and distribution packaging.
- ICH-compliant stability chambers.
- Validated stability-indicating analytical methods (e.g., HPLC-UV/MS).

Methodology:

- Sample Preparation: Package a sufficient number of aliquots of **probetaenone I** from at least three primary batches into the selected container closure system.
- Storage Conditions: Distribute the samples into stability chambers maintained at the following conditions:
 - Long-Term Study: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$ or $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.
 - Intermediate Study (if required): $30^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $65\% \text{ RH} \pm 5\% \text{ RH}$.
 - Accelerated Study: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$.
- Testing Frequency: Withdraw samples at predetermined time points and analyze them.
 - Long-Term Study: 0, 3, 6, 9, 12, 18, 24 months, and annually thereafter.
 - Accelerated Study: 0, 3, and 6 months.
- Analytical Testing: At each time point, assess the following attributes:
 - Appearance (physical state, color)
 - Assay (potency)
 - Degradation products (identification and quantification of impurities)
 - Moisture content (if applicable)

- **Data Evaluation:** Analyze the data for trends and determine if a "significant change" has occurred. A significant change is defined as a failure to meet the established specifications. If a significant change occurs in the accelerated study, the intermediate study should be conducted.

Experimental Protocol: Forced Degradation (Stress Testing)

Stress testing helps to identify likely degradation products, elucidate degradation pathways, and validate the stability-indicating power of the analytical methods used.

Objective: To investigate the intrinsic stability of **probetaenone I** by exposing it to conditions more severe than accelerated stability testing.

Materials:

- **Probetaenone I** (solid and in solution)
- Acids (e.g., 0.1 N HCl), bases (e.g., 0.1 N NaOH), and oxidizing agents (e.g., 3% H₂O₂)
- ICH-compliant photostability chamber.
- High-temperature oven and humidity chamber.

Methodology:

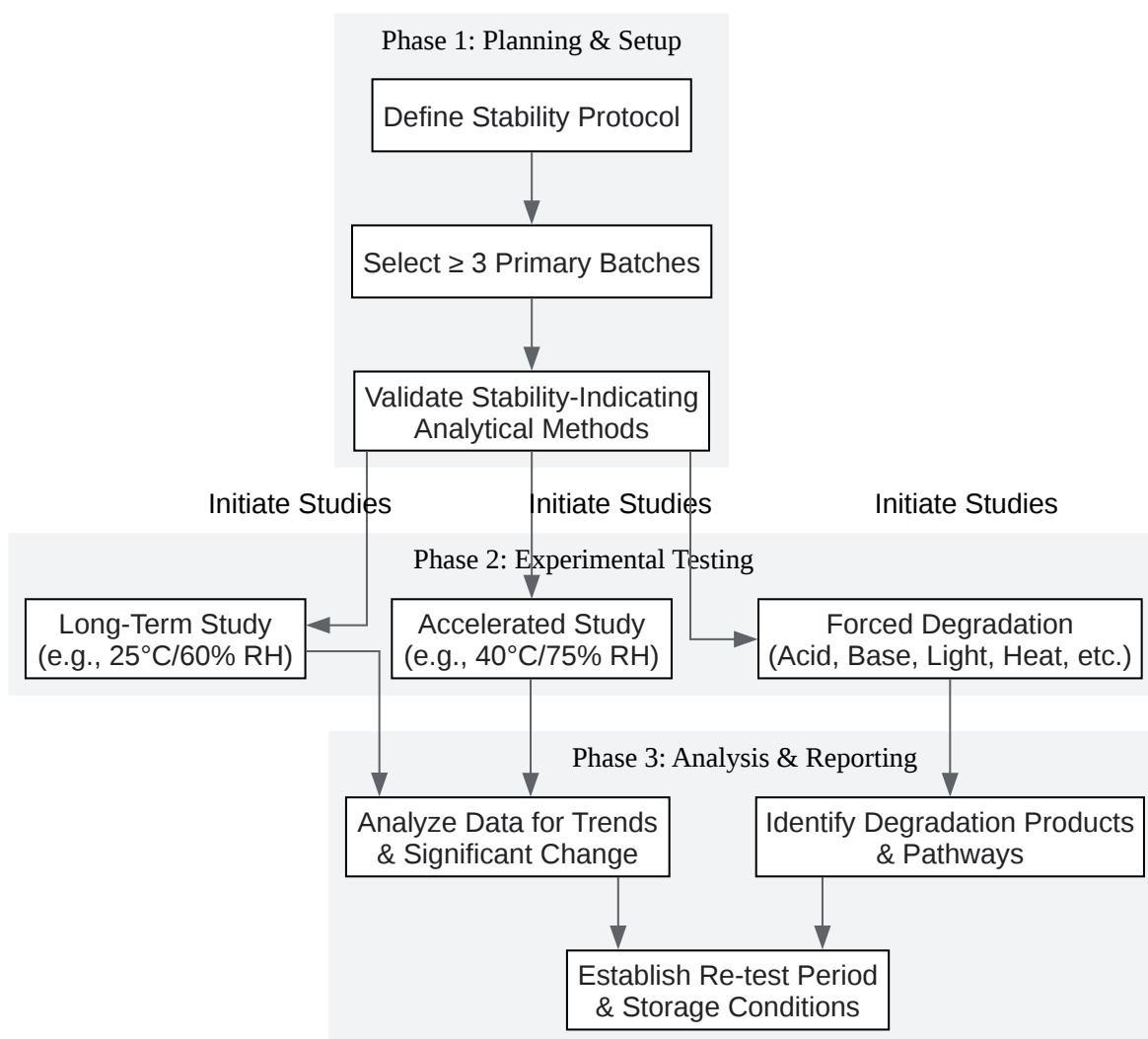
- **Acid and Base Hydrolysis:** Dissolve **probetaenone I** in a suitable solvent and treat with acid and base at room and elevated temperatures. Analyze samples at various time points.
- **Oxidation:** Treat a solution of **probetaenone I** with an oxidizing agent. Monitor the reaction over time.
- **Thermal Degradation:** Expose solid **probetaenone I** to high temperatures (e.g., 60°C) and analyze at different time points.
- **Photostability:** Expose solid and solution samples of **probetaenone I** to a light source according to ICH Q1B guidelines. A dark control should be run in parallel.

- Humidity Stress: Expose solid **probetaenone I** to high humidity (e.g., 90% RH) at an elevated temperature and analyze over time.
- Analysis: For all stress conditions, utilize a validated stability-indicating method (e.g., HPLC-MS) to separate and identify the parent compound and any degradation products.

Visualizing Methodologies and Pathways

Workflow for Stability Assessment

The following diagram illustrates the logical flow of a comprehensive stability study for a research compound like **probetaenone I**.

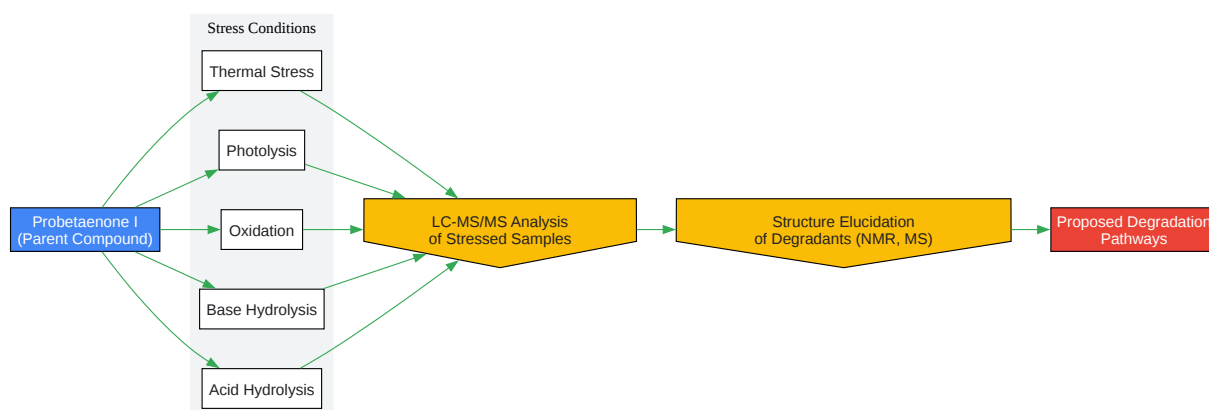


[Click to download full resolution via product page](#)

Caption: Workflow for a comprehensive stability assessment of **Probetaenone I**.

Hypothetical Degradation Pathway Investigation

Based on the principles of forced degradation, the following workflow can be used to elucidate potential degradation pathways of **probetaenone I**.



[Click to download full resolution via product page](#)

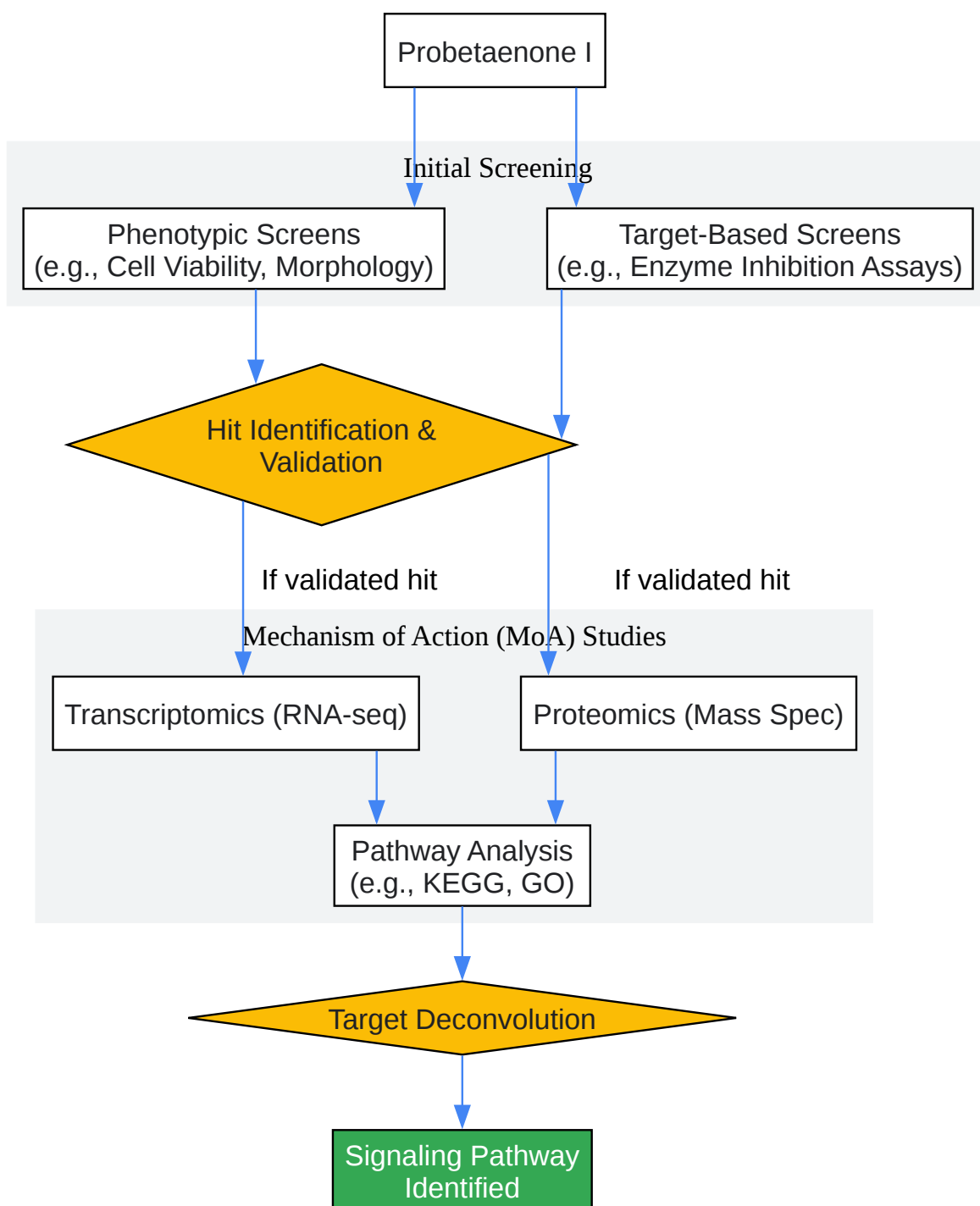
Caption: Experimental workflow for investigating **Probetaenone I** degradation.

Biological Activity and Signaling Pathways

As of the date of this document, no specific biological activities or associated signaling pathways for **probetaenone I** have been reported in peer-reviewed literature. **Probetaenone I** is primarily characterized as a biosynthetic precursor. Determining its biological effects would require a systematic screening process.

Generalized Workflow for Biological Activity Screening

The diagram below outlines a typical workflow for identifying the biological activity and elucidating the mechanism of action for a novel compound like **probetaenone I**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Probetaenone I | CAS 115473-44-4 | Cayman Chemical | Biomol.com [biomol.com]
- To cite this document: BenchChem. [Probetaenone I: A Technical Guide to Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255973#probetaenone-i-chemical-properties-and-stability]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com